An In-Depth Technical Guide to 3-Fluoro-4-methylpyridine-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Fluoro-4-methylpyridine-2-carbaldehyde*
CAS No.:	*884495-44-7*
Cat. No.:	*B1498367*

Get Quote

Introduction: The Strategic Importance of Fluorinated Pyridines in Modern Drug Discovery

The pyridine ring is a cornerstone of medicinal chemistry, present in a multitude of FDA-approved drugs.[1] Its ability to engage in hydrogen bonding and act as a bioisostere for a phenyl ring, while improving solubility and metabolic properties, makes it a privileged scaffold. The strategic incorporation of fluorine into this scaffold further enhances its utility, offering a powerful tool to modulate a molecule's physicochemical and pharmacological properties.[2] Fluorine's high electronegativity can alter acidity, basicity, and dipole moment, while its introduction can block sites of metabolic oxidation, thereby improving a drug's pharmacokinetic profile.[3][4][5]

This guide focuses on a specific, highly functionalized building block: **3-Fluoro-4-methylpyridine-2-carbaldehyde** (CAS 884495-44-7). This compound uniquely combines the benefits of a fluorinated pyridine core with the versatile reactivity of an aldehyde group. The presence of the fluorine atom at the 3-position, adjacent to the aldehyde, and the methyl group at the 4-position, creates a specific electronic and steric environment that makes it a valuable

© 2026 BenchChem. All rights reserved.

intermediate for synthesizing complex, biologically active molecules. This document provides an in-depth look at its properties, synthesis, reactivity, and applications for researchers, scientists, and professionals in drug development.

Physicochemical Properties and Structural Data

A comprehensive understanding of a building block's physical and chemical properties is fundamental to its effective use in synthesis. The key properties of **3-Fluoro-4-methylpyridine-2-carbaldehyde** are summarized below.

Property	Value	Source
CAS Number	884495-44-7	N/A
Molecular Formula	C_7H_6FNO	[6]
Molecular Weight	139.13 g/mol	[6]
IUPAC Name	3-fluoro-4-methylpicolinaldehyde	N/A
Appearance	White or Colorless to Yellow Solid or Liquid	
Purity	Typically ≥95-97%	[6]
Storage Temperature	2-8°C under an inert atmosphere	

Synthesis and Mechanistic Considerations

The synthesis of substituted pyridine aldehydes can be achieved through various methods, including the oxidation of corresponding methyl or hydroxymethyl pyridines or through formylation reactions on the pyridine ring.[7][8] For halogenated pyridines, a common and effective strategy involves directed ortho-metalation followed by quenching with an electrophilic formylating agent like N,N-dimethylformamide (DMF).

A plausible and well-established synthetic approach for a related compound, 3-fluoropyridine-2-carboxaldehyde, provides a strong basis for the synthesis of the target molecule.[9] This methodology leverages the ability of a strong base to selectively deprotonate the pyridine ring

© 2026 BenchChem. All rights reserved.

at the position ortho to the nitrogen, guided by the electronic influence of the fluorine substituent.

Protocol: Directed Ortho-Metalation for the Synthesis of 3-Fluoro-4-methylpyridine-2-carbaldehyde

This protocol is adapted from established procedures for the formylation of fluoropyridines.[9]

Step 1: Preparation of the Lithiating Agent In a flame-dried, three-necked flask under an inert atmosphere (e.g., Argon or Nitrogen), a solution of a strong, non-nucleophilic base like Lithium diisopropylamide (LDA) is prepared in an anhydrous aprotic solvent such as tetrahydrofuran (THF). This is typically done by adding n-butyllithium (n-BuLi) to a solution of diisopropylamine at a low temperature (e.g., -78 °C).

Causality: The use of a strong, sterically hindered base like LDA is crucial. It is a powerful deprotonating agent but is less likely to act as a nucleophile and add to the pyridine ring itself. The low temperature is essential to maintain the stability of the organolithium species and prevent side reactions.

Step 2: Deprotonation of the Pyridine Ring The starting material, 3-fluoro-4-methylpyridine, is dissolved in anhydrous THF and slowly added to the pre-formed LDA solution at -78 °C. The reaction mixture is stirred at this temperature for a specific duration (e.g., 1-2 hours) to ensure complete deprotonation.

Causality: The fluorine atom at the 3-position and the nitrogen atom in the ring work in concert to direct the deprotonation to the C-2 position. The nitrogen atom is electron-withdrawing, increasing the acidity of the adjacent protons. The strong base removes the proton at C-2, forming a lithiated intermediate that is stabilized at low temperatures.

Step 3: Formylation (Electrophilic Quench) Anhydrous N,N-dimethylformamide (DMF) is added dropwise to the solution containing the lithiated pyridine intermediate, while maintaining the low temperature. The reaction is allowed to proceed for a period before being carefully quenched.

Causality: DMF serves as the source of the aldehyde group. The highly nucleophilic carbon of the lithiated pyridine attacks the electrophilic carbonyl carbon of DMF. This forms a tetrahedral intermediate which, upon aqueous workup, hydrolyzes to yield the desired aldehyde product.

© 2026 BenchChem. All rights reserved.

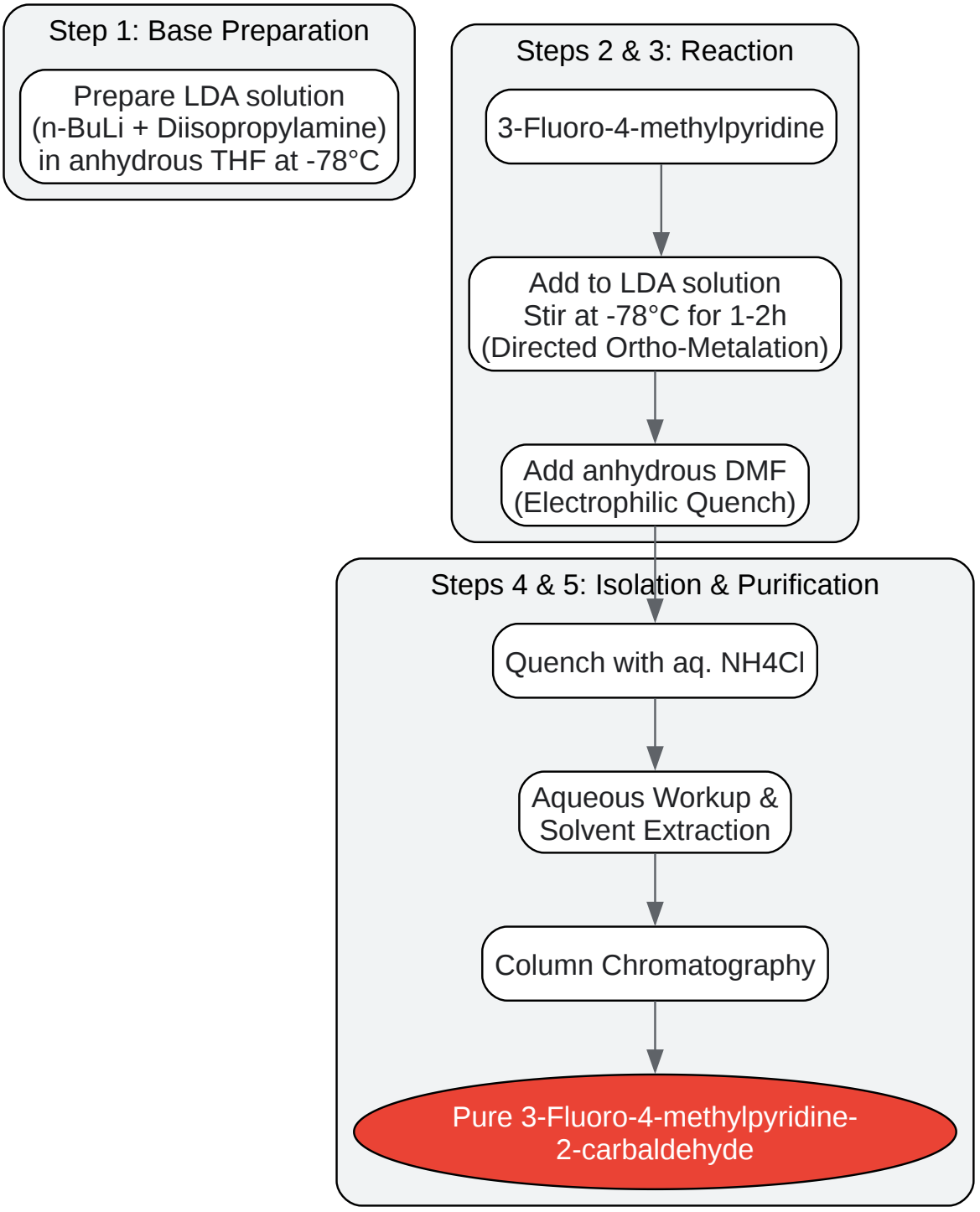
Step 4: Quench and Workup The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl). The mixture is allowed to warm to room temperature, and the organic layer is separated. The aqueous layer is typically extracted several times with an organic solvent (e.g., ethyl acetate). The combined organic extracts are then washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4 or $MgSO_4$), filtered, and concentrated under reduced pressure.

Causality: The aqueous quench protonates any remaining organolithium species and initiates the hydrolysis of the DMF adduct to the final aldehyde. Standard extraction and drying procedures are used to isolate the crude product from the reaction mixture.

Step 5: Purification The crude product is purified using a suitable technique, most commonly flash column chromatography on silica gel, to yield the pure **3-Fluoro-4-methylpyridine-2-carbaldehyde**.

Synthesis Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Directed ortho-metalation synthesis workflow.

© 2026 BenchChem. All rights reserved.

Chemical Reactivity and Synthetic Utility

The synthetic value of **3-Fluoro-4-methylpyridine-2-carbaldehyde** lies in the distinct reactivity of its functional groups. The aldehyde group is a versatile handle for a wide range of chemical transformations, while the fluoropyridine core provides a stable scaffold with desirable electronic properties.

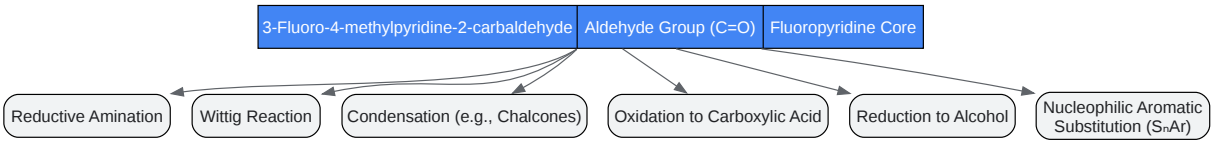
1. Reactions of the Aldehyde Group: The aldehyde at the C-2 position is electrophilic and readily undergoes nucleophilic attack.[7] This allows for a variety of classical aldehyde transformations, including:

- Reductive Amination: Reaction with primary or secondary amines in the presence of a reducing agent (e.g., sodium triacetoxyborohydride) to form substituted aminomethylpyridines.
- Wittig Reaction: Conversion to alkenes using phosphorus ylides.
- Condensation Reactions: Participation in aldol or Claisen-Schmidt condensations to form α,β-unsaturated carbonyl compounds (chalcones).[10][11]
- Oxidation: Conversion to the corresponding carboxylic acid (3-fluoro-4-methylpicolinic acid) using standard oxidizing agents.
- Reduction: Formation of the corresponding alcohol ((3-fluoro-4-methylpyridin-2-yl)methanol) using reducing agents like sodium borohydride.

2. Reactivity of the Fluoropyridine Ring: The fluorine atom on the pyridine ring is generally stable but can participate in nucleophilic aromatic substitution (S_nAr) reactions under specific conditions, although this is less common than reactions at the aldehyde. The electron-withdrawing nature of the pyridine nitrogen and the fluorine atom activates the ring towards certain transformations.

Logical Relationship of Functional Group Reactivity

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Key reaction pathways for the title compound.

Applications in Drug Discovery and Medicinal Chemistry

Substituted pyridine carboxaldehydes are crucial intermediates in the synthesis of pharmaceuticals. For example, 5-hydroxypyridine-2-carboxaldehyde thiosemicarbazone and its analogs have been investigated as anticancer agents.[12] The introduction of a methyl group, as seen in the title compound, has been shown in related structures to enhance antitumor activity.[12]

While specific patents citing CAS 884495-44-7 are not prevalent in the public domain, the structural motif is highly relevant. The closely related compound, 3-bromo-2-fluoro-4-methylpyridine (CAS 884495-46-9), underscores the utility of this substitution pattern in building blocks for discovery chemistry. The value of **3-Fluoro-4-methylpyridine-2-carbaldehyde** lies in its potential as a key intermediate for constructing more complex molecules, such as:

- Kinase Inhibitors: Many kinase inhibitors feature a substituted pyridine or similar heterocyclic core. The aldehyde can be elaborated into various side chains designed to interact with specific amino acid residues in the kinase active site.
- Antiviral and Antibacterial Agents: The fluoropyridine scaffold is present in numerous antimicrobial agents. The strategic placement of fluorine can improve cell penetration and metabolic stability.[3][4]
- CNS-Active Agents: The ability of fluorine to modulate lipophilicity is particularly valuable for designing drugs that need to cross the blood-brain barrier.[2][5]

© 2026 BenchChem. All rights reserved.

Safety and Handling

As with any laboratory chemical, proper safety precautions are essential. While a specific, comprehensive safety data sheet (SDS) for **3-Fluoro-4-methylpyridine-2-carbaldehyde** is not readily available in public databases, data from structurally similar compounds can provide guidance. For example, related fluorinated pyridine aldehydes and bromo-fluoro-methylpyridines are classified as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation.[13][14]

General Handling Recommendations:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Storage: Store in a tightly sealed container in a cool, dry place (recommended 2-8°C) under an inert atmosphere to prevent degradation.
- In case of contact: In case of skin or eye contact, flush immediately with copious amounts of water. Seek medical attention if irritation persists.

Conclusion

3-Fluoro-4-methylpyridine-2-carbaldehyde represents a highly valuable and versatile building block for the modern medicinal chemist. It combines the advantageous properties of a fluorinated pyridine core—enhanced metabolic stability, modulated electronics, and favorable pharmacokinetic attributes—with the synthetic flexibility of an aldehyde functional group. Its strategic substitution pattern makes it an ideal starting point for the synthesis of complex molecular architectures targeting a wide range of diseases. A thorough understanding of its synthesis, reactivity, and handling is crucial for leveraging its full potential in the discovery and development of next-generation therapeutics.

References

© 2026 BenchChem. All rights reserved.

- Asian Journal of Chemistry. (2022, May 18). One-Pot Green Synthesis of Pyridine-2-carbaldehyde based Chalcones under Solvent-Free Condition using Mesoporous MCM-41 Materials and their Antimicrobial Activities. Available at: [Link]
- Hussain, S., et al. (2025, November 24). Recent Advances in the Biological Profiles of Fluorine-Containing Pyridine and its Derivatives: A Brief Overview. ResearchGate. Available at: [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (2026, February 20). The Chemistry and Applications of Fluorinated Pyridines: A Look at 2-Fluoro-3-Trifluoromethylpyridine. Available at: [Link]
- Hussain, S., et al. (2025, September 9). Recent Advances in the Biological Profiles of Fluorine-Containing Pyridine and its Derivatives: A Brief Overview. PubMed. Available at: [Link]
- Rasayan Journal of Chemistry. (n.d.). one-pot, green synthesis of pyridine-2-carbaldehyde based chalcones by functionalized. Available at: [Link]
- ScienceDirect. (2025, August 6). Pyridine-2-carboxaldehyde as ligand: Synthesis and derivatization of carbonyl complexes. Available at: [Link]
- Mague, J. T., & Balakrishna, M. S. (n.d.). The Role of Small Molecules Containing Fluorine Atoms in Medicine and Imaging Applications. National Center for Biotechnology Information. Available at: [Link]
- Priya A., Mahesh Kumar N., & Shachindra L Nargund. (2025). Fluorine in drug discovery: Role, design and case studies. The Pharma Innovation Journal. Available at: [Link]
- Al-Lami, N., & Mahmoud, A. S. (2025, April 11). Synthesis of some New 3-Substituted Heterocyclic Compounds Containing Bridgehead Nitrogen from 2-Amino Pyridine with Study Their. Al-Nahrain Journal of Science. Available at: [Link]
- Denmark Group. (n.d.). DE NOVO SYNTHESIS OF SUBSTITUTED PYRIDINES. University of Illinois Urbana-Champaign. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents. (2012, June 14). US9115089B2 - Methyl/fluoro-pyridinyl-methoxy substituted pyridinone-pyridinyl compounds and fluoro-pyrimidinyl-methoxy substituted pyridinone-pyridinyl compounds.
- Gasal. (n.d.). Material Safety Data Sheet Oxygen, Liquid (LOX). Available at: [Link]
- Air Liquide. (2025, June 17). Safety Data Sheet OXYGEN, COMPRESSED (Medicinal). Available at: [Link]
- Sandosham, J., & Undheim, K. (2006, February 25). A Simple Synthetic Route to Methyl 3-Fluoropyridine-4-carboxylate by Nucleophilic Aromatic Substitution. MDPI. Available at: [Link]
- PubChem. (n.d.). 4-Fluoropyridine-2-carbaldehyde. National Center for Biotechnology Information. Available at: [Link]
- SOL Group. (n.d.). Safety Data Sheet. Available at: [Link]
- Google Patents. (n.d.). US5445763A - 3-fluoropyridines, process for their preparation, and their use in liquid-crystal mixtures.
- Wikipedia. (n.d.). Pyridine-2-carbaldehyde. Available at: [Link]
- Google Patents. (n.d.). CN106518753A - Preparation method for 4-pyridinecarboxaldehyde.
- PubChem. (n.d.). 4-Methylpyridine-2-carbaldehyde. National Center for Biotechnology Information. Available at: [Link]
- Airgas. (2025, March 28). Oxygen - SAFETY DATA SHEET. Available at: [Link]
- Chemos GmbH & Co. KG. (2024, January 11). Oxygen - Safety Data Sheet. Available at: [Link]
- Ling, Y., et al. (2021, October 13). The Expanding Role of Pyridine and Dihydropyridine Scaffolds in Drug Design. Dovepress. Available at: [Link]
- Wang, Y., et al. (1992, October 2). Synthesis and antitumor activity of 3- and 5-hydroxy-4-methylpyridine-2-carboxaldehyde thiosemicarbazones. PubMed. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- William & Mary. (2026, February 26). Undergrads expand the chemical toolbox for cancer drugs. W&M News. Available at: [Link]
- Sandosham, J., & Undheim, K. (n.d.). A Simple Synthetic Route to Methyl 3-Fluoropyridine-4-carboxylate by Nucleophilic Aromatic Substitution. National Center for Biotechnology Information. Available at: [Link]
- Guseinov, F. I., et al. (2025, August 23). 3-(4-Fluorophenyl)imidazo[1,2-a]pyridine-2-carbaldehyde. ResearchGate. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. dovepress.com [dovepress.com]
- 2. pharmacyjournal.org [pharmacyjournal.org]
- 3. researchgate.net [researchgate.net]
- 4. Recent Advances in the Biological Profiles of Fluorine-Containing Pyridine and its Derivatives: A Brief Overview - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Role of Small Molecules Containing Fluorine Atoms in Medicine and Imaging Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 3-Fluoro-6-methylpyridine-2-carbaldehyde 97% | CAS: 884495-48-1 | AChemBlock [achemblock.com]
- 7. Pyridine-2-carbaldehyde - Wikipedia [en.wikipedia.org]
- 8. CN106518753A - Preparation method for 4-pyridinecarboxaldehyde - Google Patents [patents.google.com]
- 9. 3-FLUORO-2-FORMYLPYRIDINE | 31224-43-8 [chemicalbook.com]
- 10. asianpubs.org [asianpubs.org]
- 11. Bot Verification [rasayanjournal.co.in]

- 12. Synthesis and antitumor activity of 3- and 5-hydroxy-4-methylpyridine-2-carboxaldehyde thiosemicarbazones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. 4-Fluoropyridine-2-carbaldehyde | C6H4FNO | CID 46315157 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. 3-Fluoro-4-pyridinecarbaldehyde 97 40273-47-0 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Fluoro-4-methylpyridine-2-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1498367/docs#an-in-depth-technical-guide-to-3-fluoro-4-methylpyridine-2-carbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.